

Personal protective equipment for handling 2-Mercapto-5-nitrobenzimidazole

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Compound of Interest

Compound Name: 2-Mercapto-5-nitrobenzimidazole

Cat. No.: B1230712

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Essential Safety and Handling Guide for 2-Mercapto-5-nitrobenzimidazole

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **2-Mercapto-5-nitrobenzimidazole**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier and Hazard Information:

Identifier	Value
CAS Number	6325-91-3[1]
Molecular Formula	C7H5N3O2S
Hazard Statements	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[1][2]
Signal Word	Warning[1]

Personal Protective Equipment (PPE)

When handling **2-Mercapto-5-nitrobenzimidazole**, the following personal protective equipment is required to minimize exposure and ensure safety.[1]

Summary of Required PPE:

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. [1]	
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when dusts are generated.	

Operational Handling Plan

Adherence to a strict operational plan is crucial for the safe handling of this compound.

Step-by-Step Handling Procedure:

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust.[\[1\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)
- Donning PPE: Before handling the chemical, put on all required PPE as specified in the table above.
- Chemical Handling:
 - Avoid all direct contact with the substance.[\[1\]](#)
 - Do not breathe in the dust.[\[1\]](#)
 - Weigh and handle the solid material carefully to prevent the generation of dust.
- After Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.^[1]
- Remove contaminated clothing and wash it before reuse.
- Do not eat, drink, or smoke in the work area.

Disposal Plan

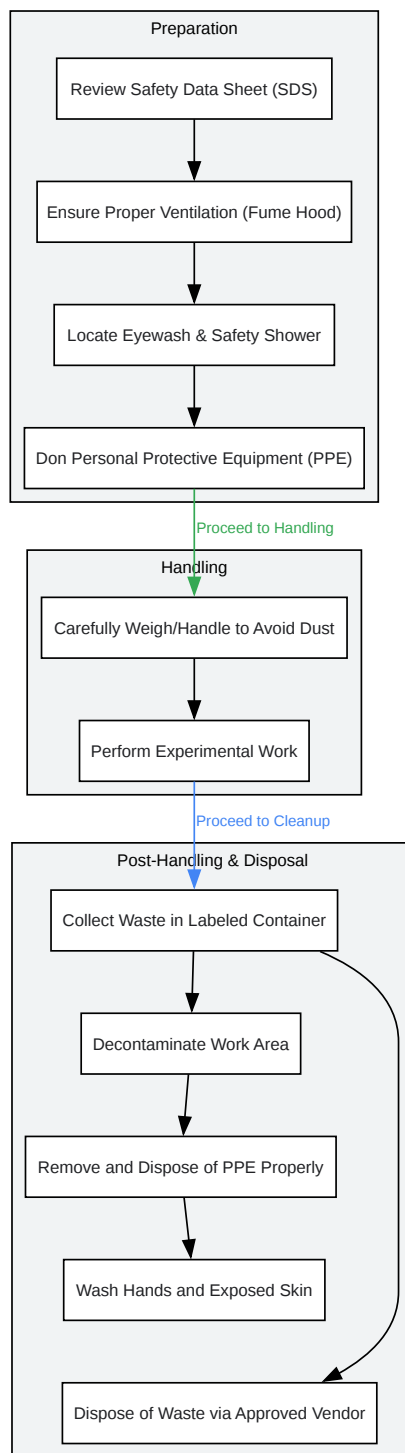
Proper disposal of **2-Mercapto-5-nitrobenzimidazole** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

- Waste Collection: Collect waste material in a suitable, labeled, and tightly closed container.
^[1] Do not mix with other waste.
- Container Disposal: Handle uncleaned, empty containers in the same manner as the product itself.
- Approved Disposal: Dispose of the chemical waste and containers at an approved waste disposal plant in accordance with local, regional, and national regulations.^[1] Do not empty into drains or release into the environment.^[3]

Workflow for Safe Handling

Workflow for Safe Handling of 2-Mercapto-5-nitrobenzimidazole



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Caption: Safe handling workflow for **2-Mercapto-5-nitrobenzimidazole**.

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